

In-depth Technical Guide: PD 116152 (CAS Number 101708-64-9)

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Compound of Interest

Compound Name: PD 116152

Cat. No.: B609865

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Core Compound Identity and Origin

PD 116152 is a highly substituted phenazine-based compound with demonstrated antitumor activity.^[1] Its chemical structure has been identified as methyl 6-formyl-4,7,9-trihydroxy-8-methyl-1-phenazinecarboxylate.^[1] This antibiotic was first isolated from the culture broth of a *Streptomyces* species, designated RL-377.^[1] The structure was elucidated using spectroscopic methods and confirmed by X-ray diffraction analysis.^[1]

Biological Activity

PD 116152 has been characterized as a novel antitumor antibiotic.^[1] However, detailed quantitative data regarding its efficacy, such as IC50 values against various cancer cell lines and in vivo antitumor activity, are not available in publicly accessible literature. Further research into the primary scientific publications is required to ascertain the full spectrum of its biological activity.

Mechanism of Action

The precise mechanism of action for **PD 116152** has not been extensively detailed in the available literature. As a phenazine derivative with antitumor properties, it may share mechanisms with other compounds in this class, which are known to intercalate with DNA or

generate reactive oxygen species, leading to cytotoxicity. However, specific signaling pathways affected by **PD 116152** have not been elucidated.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **PD 116152** are contained within the original research publication, which is not broadly available. Access to this primary source is necessary to provide comprehensive methodologies.

Data Presentation

Due to the limited availability of public data, a quantitative data summary table cannot be provided at this time.

Visualizations

Without information on the mechanism of action and related signaling pathways, the creation of a relevant Graphviz diagram is not currently possible.

In conclusion, while the fundamental identity of **PD 116152** as a phenazine antitumor antibiotic from a *Streptomyces* source is established, a comprehensive technical guide as requested cannot be fully generated from the currently accessible scientific literature. The core requirements of quantitative data, detailed experimental protocols, and signaling pathway information are contingent on the full-text of the original research article and any subsequent studies.

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References

- 1. PD 116,152, a new phenazine antitumor antibiotic. Structure and antitumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]

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